

In-Depth Technical Guide on the Solubility of Diuron-d6 in Organic Solvents

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Compound of Interest

Compound Name: *Diuron-d6*

Cat. No.: *B030451*

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Introduction

Diuron-d6 is the deuterated form of Diuron, a substituted urea herbicide widely used in agriculture and for industrial biofouling control. As a stable isotope-labeled internal standard, **Diuron-d6** is crucial for the accurate quantification of Diuron in environmental and biological samples using mass spectrometry-based methods. Understanding its solubility in various organic solvents is paramount for preparing stock solutions, developing analytical methods, and conducting toxicological studies. This guide provides a comprehensive overview of the solubility of **Diuron-d6**, leveraging data from its non-deuterated counterpart, Diuron, due to the limited availability of specific solubility data for the deuterated form. The physicochemical properties of isotopologues are nearly identical, making Diuron's solubility a reliable proxy for **Diuron-d6**.

Quantitative Solubility Data

Specific quantitative solubility data for **Diuron-d6** across a wide range of organic solvents is not readily available in published literature. However, extensive research has been conducted on the solubility of Diuron. The following table summarizes the available quantitative solubility data for Diuron in various organic solvents. This data serves as a strong surrogate for the solubility of **Diuron-d6**.

Organic Solvent	Molar Solubility (mol/L)	Solubility (g/L)	Temperature (°C)
Acetone	0.228	53.0	27
Benzene	0.005	1.2	27
Butyl Stearate	0.004	1.4	27
o-Xylene	0.006	1.47	20
Methanol	Not specified	≥16.8	Not specified
DMSO	Not specified	≥36.7	Not specified

Note: A comprehensive study by De Fina et al. reported the experimental solubilities of Diuron in 49 different organic nonelectrolyte solvents at 25.0°C.[1][2][3] However, the full dataset from this study could not be accessed for inclusion in this guide. Researchers requiring an exhaustive list of solubilities are encouraged to consult this primary literature.

Experimental Protocols for Solubility Determination

A precise and reproducible experimental protocol is essential for determining the solubility of a compound. The following outlines a detailed methodology for determining the solubility of **Diuron-d6** in an organic solvent of interest, based on the widely used shake-flask method.

Principle

An excess amount of the solute (**Diuron-d6**) is equilibrated with the solvent at a constant temperature. The concentration of the solute in the saturated solution is then determined analytically.

Materials and Equipment

- **Diuron-d6** (solid, high purity)
- Organic solvent of interest (analytical grade)
- Analytical balance

- Scintillation vials or glass test tubes with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV or MS) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure

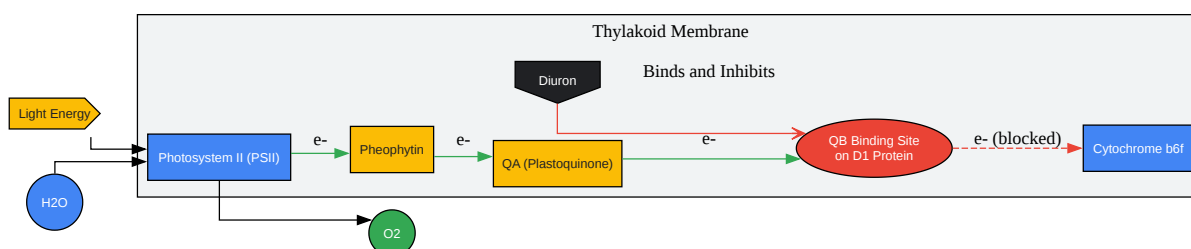
- Preparation of Supersaturated Solutions:
 - Add an excess amount of solid **Diuron-d6** to a series of vials. The amount should be sufficient to ensure that undissolved solid remains after equilibration.
 - Accurately pipette a known volume of the organic solvent into each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. The time required for equilibration should be determined empirically.
- Sample Preparation for Analysis:
 - After equilibration, allow the vials to stand undisturbed at the constant temperature for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter into a clean vial to remove any undissolved microparticles.

- Analysis:
 - Accurately dilute the filtered saturated solution with the same organic solvent to a concentration that falls within the linear range of the analytical instrument.
 - Analyze the diluted solution using a calibrated HPLC or UV-Vis spectrophotometer to determine the concentration of **Diuron-d6**.
 - Prepare a calibration curve using standard solutions of **Diuron-d6** of known concentrations.
- Calculation:
 - Calculate the concentration of **Diuron-d6** in the saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor.
 - The result is the solubility of **Diuron-d6** in the specific organic solvent at the tested temperature.

Visualizations

Mechanism of Action: Inhibition of Photosynthesis

Diuron's primary mechanism of action is the inhibition of photosynthesis by blocking electron transport in Photosystem II (PSII). This pathway is fundamental to its herbicidal activity.

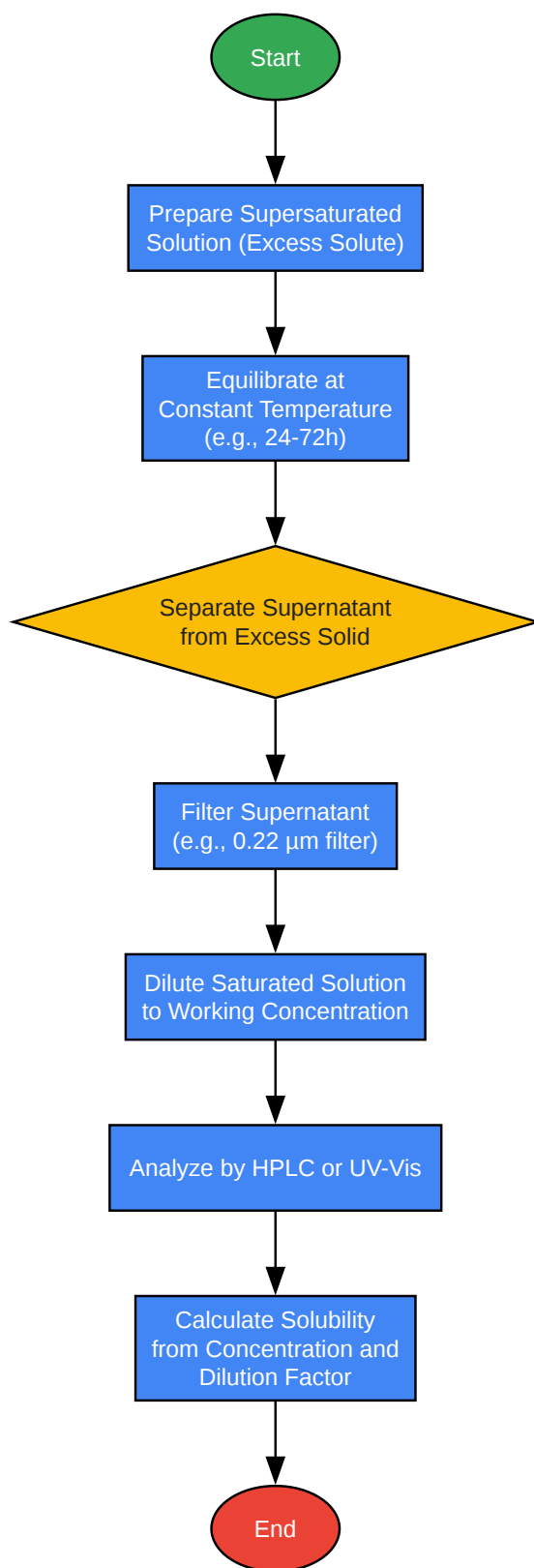


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Caption: Diuron inhibits photosynthesis by binding to the QB site on the D1 protein of Photosystem II, blocking electron transport.

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in the experimental determination of solubility using the shake-flask method.



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Caption: A generalized workflow for determining the solubility of a compound using the shake-flask method.

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